

Health and Safety Hazards of 4-Bromoaniline

Exposure: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Bromoaniline

Cat. No.: B143363

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety hazards associated with exposure to **4-Bromoaniline** (p-bromoaniline). The information is intended to inform researchers, scientists, and professionals in the drug development industry about the potential risks and necessary precautions when handling this chemical. This document summarizes key toxicological data, outlines experimental methodologies, and visualizes relevant biological pathways to facilitate a deeper understanding of its toxicological profile.

Physicochemical Properties

4-Bromoaniline is a crystalline solid that is off-white to brown in appearance and has a faint, sweetish odor.^{[1][2][3]} It is sparingly soluble in water but soluble in organic solvents like ethanol and ether.^{[2][3]}

Table 1: Physicochemical Properties of **4-Bromoaniline**

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₆ BrN	[3]
Molecular Weight	172.02 g/mol	[2][3]
CAS Number	106-40-1	[3]
Melting Point	60 - 66 °C	[3][4]
Boiling Point	230 - 250 °C	[3][5]
Density	1.497 - 1.6 g/cm ³	[3][5]
Vapor Pressure	0.23 mbar @ 25 °C	[5]
Water Solubility	< 1 g/L	[5]
log Kow (Octanol/Water Partition Coefficient)	2.26	[6]

Toxicological Data

Exposure to **4-Bromoaniline** can occur through inhalation, ingestion, and dermal contact.[6] It is classified as harmful if swallowed, toxic in contact with skin, and may cause irritation to the skin, eyes, and respiratory system.[7][8]

Table 2: Acute Toxicity of **4-Bromoaniline**

Route of Exposure	Species	Value	Reference(s)
Oral (LD50)	Rat	456 mg/kg	[9]
Mouse	289 mg/kg	[9]	
Dermal (LD50)	Rat	536 mg/kg	
Inhalation (Acute Toxicity Estimate)	-	0.6 mg/l (dust/mist)	[8]

Symptoms of Acute Exposure

Short-term exposure to **4-Bromoaniline** can lead to a range of symptoms, primarily due to the formation of methemoglobin in the blood, a condition that reduces the blood's ability to carry oxygen.[2] The onset of these symptoms may be delayed.[6]

Common symptoms include:

- Cyanosis (bluish discoloration of the skin, lips, and fingernails)[6]
- Headache and dizziness[6]
- Nausea and vomiting[7]
- Labored breathing[6]
- Confusion, convulsions, and in severe cases, unconsciousness[6]

Chronic Exposure

Prolonged or repeated exposure to **4-Bromoaniline** may cause damage to organs, particularly the blood, liver, and kidneys.[8][10] It can lead to anemia and persistent methemoglobinemia.[11]

Carcinogenicity and Genotoxicity

There is limited direct evidence for the carcinogenicity of **4-Bromoaniline** in humans or animals. It is not classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the National Toxicology Program (NTP).[10] However, as an aromatic amine, a class of compounds that includes several known carcinogens, caution is warranted.[12]

In terms of genotoxicity, **4-Bromoaniline** has tested negative in the Ames test, a bacterial reverse mutation assay. However, a micronucleus test in mammalian cells yielded a positive result, suggesting potential for chromosomal damage.

Reproductive and Developmental Toxicity

There is currently no specific data available on the reproductive or developmental toxicity of **4-Bromoaniline**.

Occupational Safety and Exposure Limits

Currently, there are no established Permissible Exposure Limits (PELs) from the Occupational Safety and Health Administration (OSHA) or Threshold Limit Values (TLVs) from the American Conference of Governmental Industrial Hygienists (ACGIH) for **4-Bromoaniline**.^[13] Given its toxicity, exposure should be minimized through appropriate engineering controls and personal protective equipment.

Experimental Protocols

Metabolism Study in Bile-Cannulated Rats

Objective: To investigate the metabolic fate of **4-Bromoaniline** in rats.

Methodology:

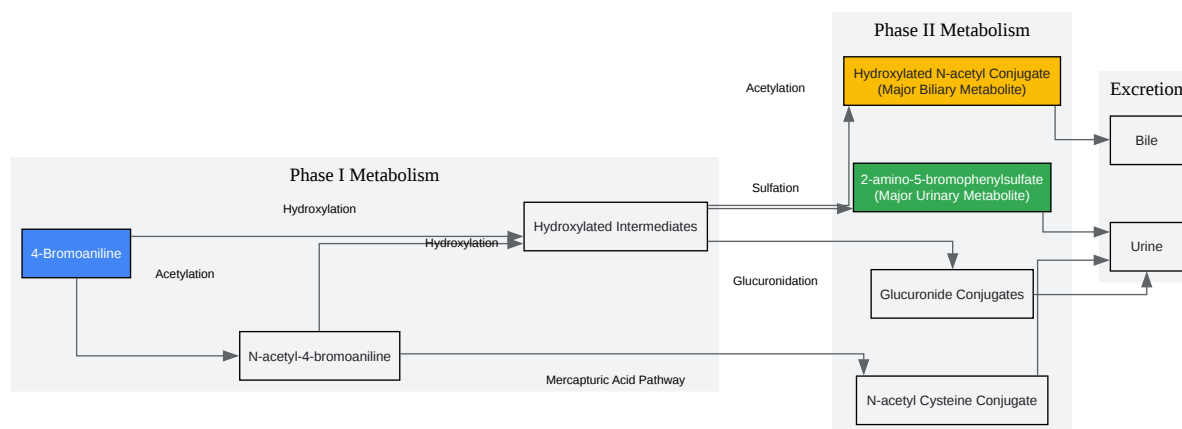
- Animal Model: Male Wistar-derived rats (200–250 g) were used. The animals were acclimatized in metabolism cages for 72 hours before the experiment and had free access to food and water.^[14]
- Surgical Procedure: The rats were anesthetized, and a cannula was surgically inserted into the bile duct to allow for the collection of bile.^[14]
- Dosing: A single intraperitoneal (i.p.) injection of **4-Bromoaniline** was administered at a dose of 50 mg/kg body weight. The dosing solution was prepared in an ethanol-water mixture (1:1 v/v) at a concentration of 50 mg/mL.^[14]
- Sample Collection: Urine and bile were collected over dry ice at intervals of 0-12, 12-24, and 24-48 hours post-dosing for urine, and 0-6, 6-12, 12-24, and 24-48 hours for bile.^[14]
- Analytical Methods:
 - Inductively Coupled Plasma Mass Spectrometry (ICPMS): Used for the quantification of total bromine content in urine and bile to determine the excretion balance.^[14]
 - High-Performance Liquid Chromatography coupled with ICPMS (HPLC-ICPMS): Employed to separate and detect bromine-containing metabolites.^[10]

- High-Performance Liquid Chromatography coupled with Orthogonal Acceleration Time-of-Flight Mass Spectrometry (HPLC-*oa*TOFMS): Used for the identification and structural characterization of the metabolites.[10]

Results: Approximately 90% of the administered dose was recovered within 48 hours, with about 69% in the urine and 21% in the bile.[15] The major metabolite identified in the urine was 2-amino-5-bromophenylsulfate.[16] A hydroxylated N-acetylated compound was the primary metabolite found in bile.[15]

Visualizations

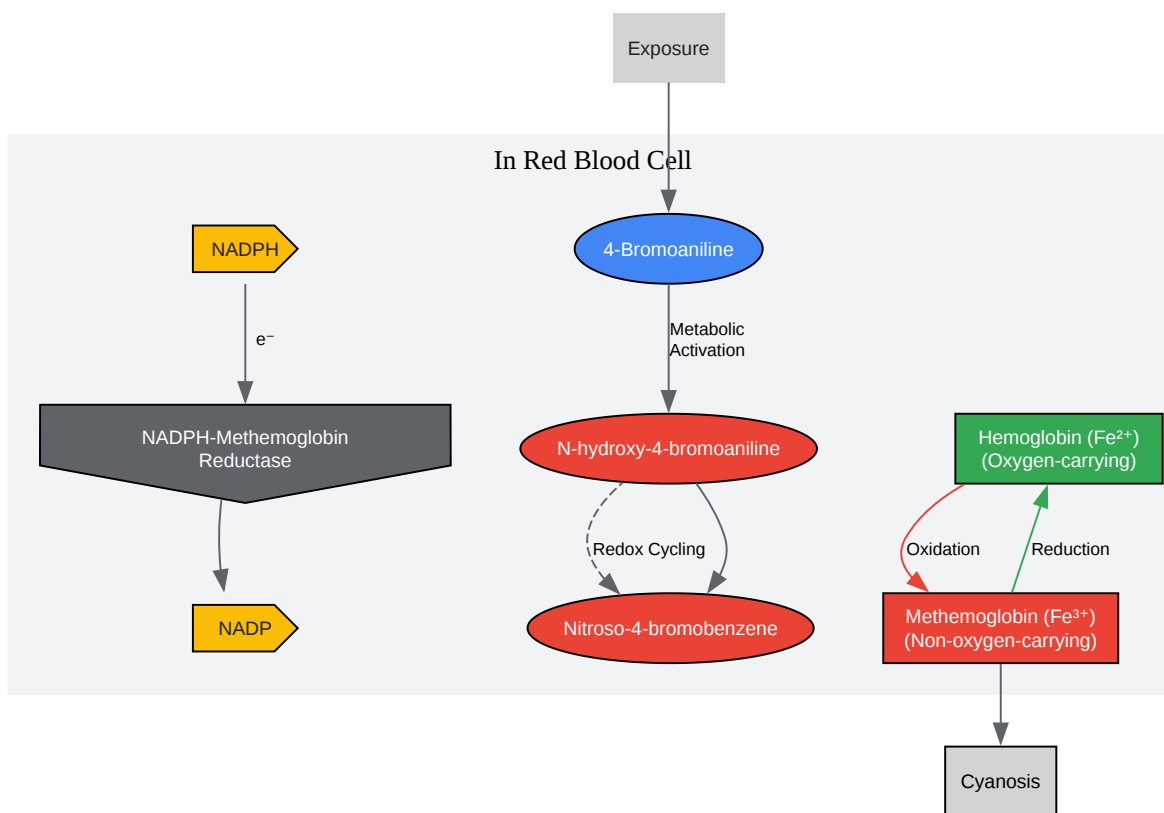
Metabolic Pathway of 4-Bromoaniline in Rats



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Caption: Metabolic pathway of **4-Bromoaniline** in rats.

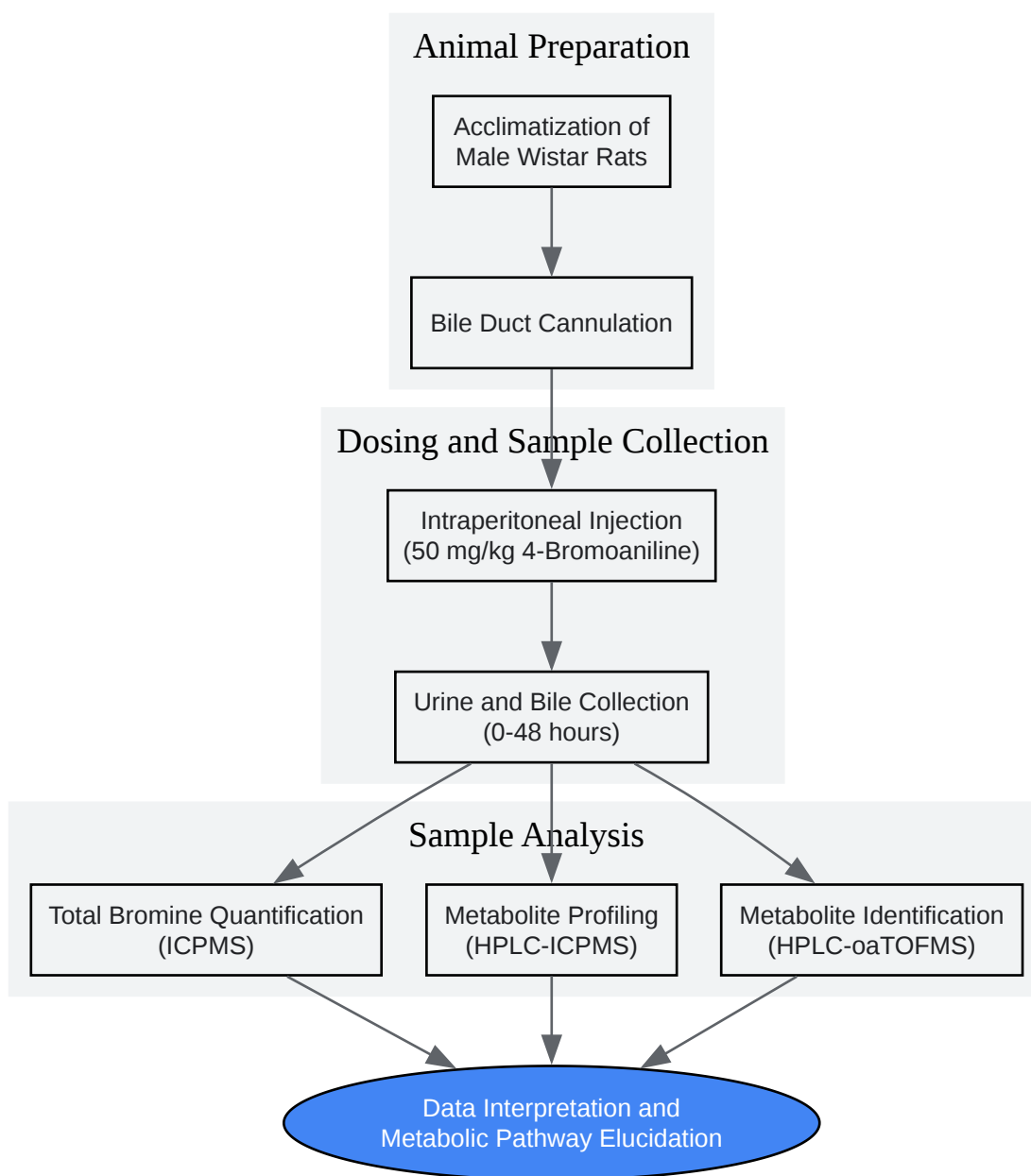
Mechanism of Methemoglobinemia Induction



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Caption: Mechanism of **4-Bromoaniline**-induced methemoglobinemia.

Experimental Workflow for 4-Bromoaniline Metabolism Study



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Caption: Workflow for the rat metabolism study.

Handling and Safety Precautions

Due to its hazardous nature, strict safety protocols should be followed when handling **4-Bromoaniline**.

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation exposure.[2]
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves.[2]
 - Eye Protection: Use chemical safety goggles or a face shield.
 - Respiratory Protection: If dusts or aerosols are generated, a NIOSH-approved respirator should be used.[10]
 - Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.
- Hygiene Practices: Avoid eating, drinking, or smoking in areas where **4-Bromoaniline** is handled. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from strong oxidants and acids.[7] It may be sensitive to air and light.
- Disposal: Dispose of waste containing **4-Bromoaniline** in accordance with local, state, and federal regulations. Avoid release to the environment as it is considered toxic to aquatic life.
[2]

Conclusion

4-Bromoaniline is a chemical with significant industrial applications, but it poses notable health and safety risks. Its acute toxicity, particularly the induction of methemoglobinemia, and potential for organ damage upon chronic exposure necessitate careful handling and adherence to stringent safety protocols. While data on its carcinogenicity and reproductive toxicity are limited, its classification as an aromatic amine warrants a precautionary approach. A thorough understanding of its metabolic pathways and toxicological profile, as outlined in this guide, is crucial for ensuring the safety of all personnel involved in its research, development, and use.

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